

# Fenpropathrin in Integrated Pest Management: Application Notes and Protocols

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## Compound of Interest

Compound Name: Fenpropathrin

Cat. No.: B1672528

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## Introduction

**Fenpropathrin** is a broad-spectrum synthetic pyrethroid insecticide and acaricide widely used in agriculture to control a variety of pests on crops such as cotton, fruits, vegetables, and ornamentals.[1][2] As a Type II pyrethroid, it acts as a potent neurotoxin, targeting the voltage-gated sodium channels of insects, which leads to paralysis and death.[3] Its rapid knockdown effect and residual activity make it a valuable tool in Integrated Pest Management (IPM) programs.[2] However, its use requires careful consideration due to potential impacts on non-target organisms and the development of pest resistance.[4]

These application notes provide a comprehensive overview of **fenpropathrin**'s use in IPM, including its mechanism of action, target pests, application guidelines, and protocols for efficacy and non-target effect evaluation, as well as resistance monitoring.

## Data Presentation: Efficacy and Application Rates

The following tables summarize quantitative data on the application and efficacy of **fenpropathrin** against various agricultural pests.

Table 1: **Fenpropathrin** Application Rates for Selected Crops and Pests

Crop	Target Pest(s)	Formulation	Application Rate (g a.i./ha)	Spray Concentration (% a.i.)	Pre-Harvest Interval (PHI) Days
Brinjal (Eggplant)	Whitefly, Shoot and Fruit Borer, Mites	30 EC	75-100	-	-
Chilli	Yellow Mite (Polyphagotarsonemus latus)	30 EC	-	0.05%, 0.1%, 0.15%	-
Apple	Various Pests	10% EC	150	0.005 - 0.02	14 - 42
Grapes	Various Pests	10% EC	75	0.015	7 - 14
Citrus (Oranges, Grapefruit)	Asian Citrus Psyllid, Mites, Thrips, Leafminers	-	Avg. 0.3 lbs a.i./acre (approx. 336 g a.i./ha)	-	-
Cherries	Spotted Wing Drosophila, Fruit Flies, Leafrollers	-	Avg. 0.3 lbs a.i./acre (approx. 336 g a.i./ha)	-	-

a.i. = active ingredient; EC = Emulsifiable Concentrate Data compiled from multiple sources.

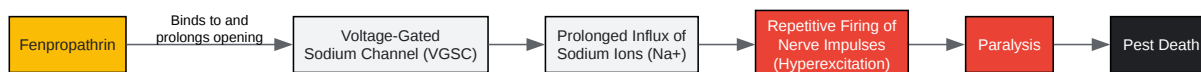
Table 2: Efficacy of **Fenpropathrin** Against Specific Pests

Crop	Pest	Fenpropathrin Treatment	Efficacy Metric	Result
Brinjal (Eggplant)	Shoot and Fruit Borer (Leucinodes orbonalis)	0.01% Fenpropathrin	% Fruit Damage Reduction (compared to control)	Significantly reduced fruit damage (8.93% damage vs. 21.12% in control)
Chilli	Yellow Mite (Polyphagotarsonemus latus)	0.05%, 0.1%, 0.15% Fenpropathrin 30 EC	Mite Population Reduction	All doses were effective in reducing mite population
Predatory Thrips (Scolothrips longicornis)	-	LC50	Female: 6.53 µg a.i./ml, Male: 5.47 µg a.i./ml	

LC50 = Lethal concentration that kills 50% of the test population. Data compiled from multiple sources.

## Signaling Pathway and Resistance Mechanisms

**Fenpropathrin's** primary mode of action is the disruption of the nervous system in insects.



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**Fenpropathrin's** neurotoxic mechanism of action.

Insecticide resistance to pyrethroids like **fenpropathrin** is a significant concern. The two primary mechanisms are:

- Target-site resistance: Mutations in the gene encoding the voltage-gated sodium channel, often referred to as knockdown resistance (kdr), reduce the binding affinity of the insecticide

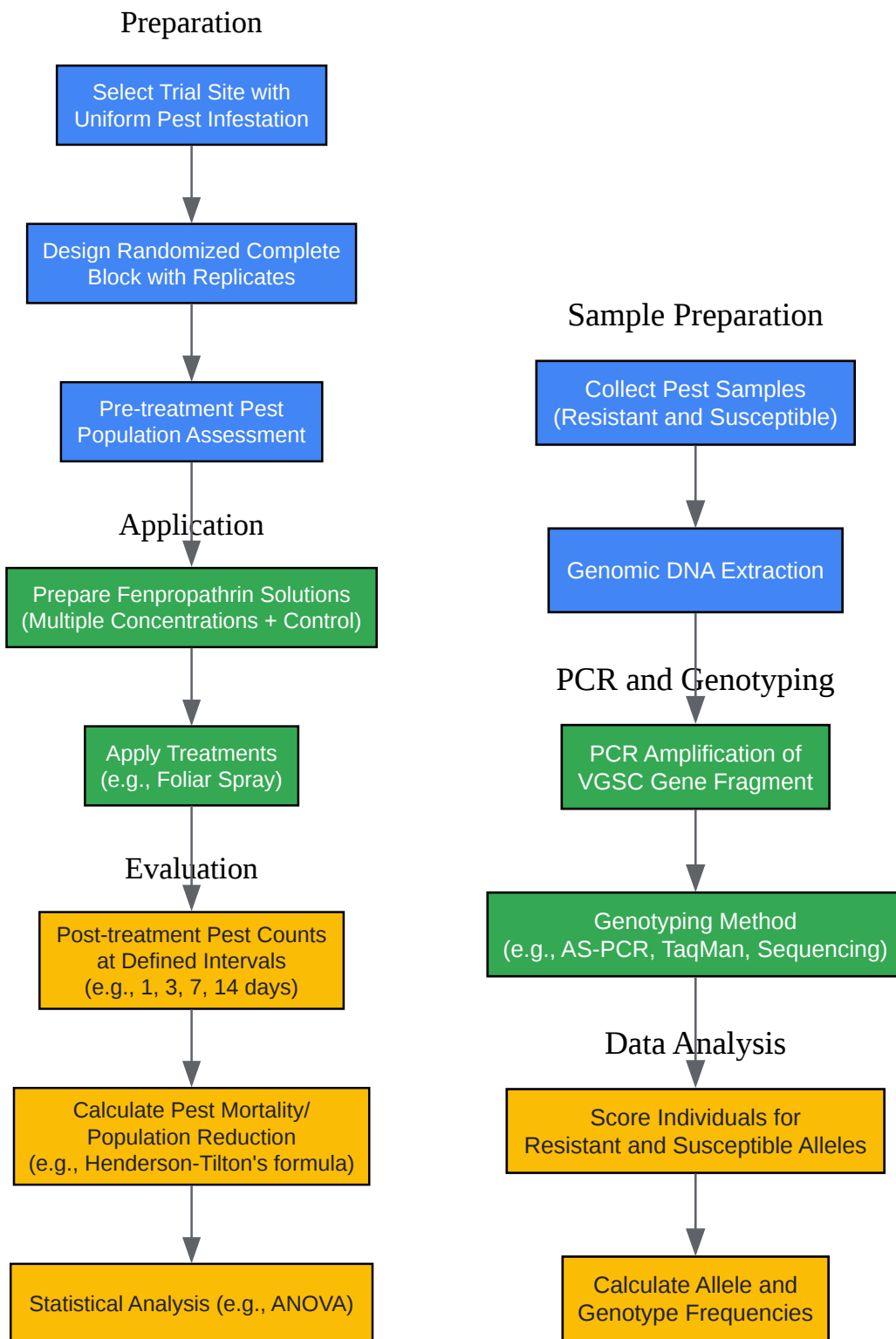
to its target.

- Metabolic resistance: Increased activity of detoxification enzymes, such as cytochrome P450 monooxygenases (P450s) and carboxylesterases (CCEs), which metabolize the insecticide into non-toxic compounds before it can reach its target site.

## Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to assess the efficacy, non-target effects, and resistance mechanisms associated with **fenpropathrin**.

### Protocol 1: Field Efficacy Trial for Fenpropathrin against a Target Pest



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